

Total Synthesis of (±)-Callosobruchusic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Callosobruchusic acid*

Cat. No.: *B3025743*

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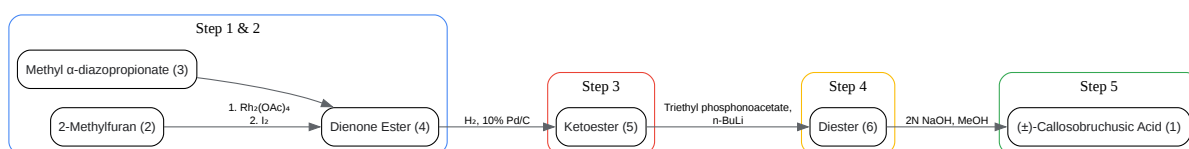
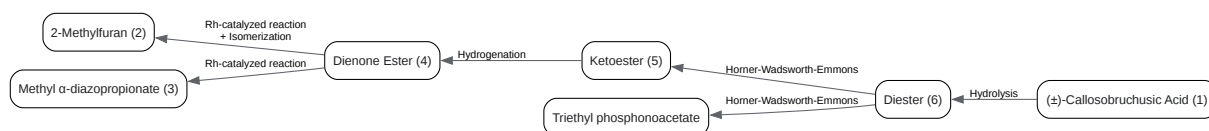
For Researchers, Scientists, and Drug Development Professionals

Introduction

(±)-**Callosobruchusic acid**, chemically known as (±)-(E)-3,7-dimethyl-2-octene-1,8-dioic acid, is a naturally occurring branched-chain dicarboxylic acid. It has been identified as a component of the copulation release pheromone of the azuki bean weevil (*Callosobruchus chinensis*). The synthesis of this and structurally related compounds is of interest for research in chemical ecology and for the development of potential pest management strategies. This technical guide provides an in-depth overview of a formal total synthesis of racemic (±)-**callosobruchusic acid**, presenting key experimental data in a structured format and detailing the methodologies of the synthetic steps.

Retrosynthetic Analysis

A logical retrosynthetic disconnection of (±)-**callosobruchusic acid** (1) suggests a Horner-Wadsworth-Emmons reaction to form the α,β -unsaturated ester moiety. This leads back to a key ketoester intermediate (5), which can be derived from the hydrogenation of a dienone ester (4). The dienone ester itself can be synthesized from the reaction of 2-methylfuran with a diazoester.



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